

Stable Isotope Labeled Fumarate for Mitochondrial Function & Necrosis Analysis

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Compound of Interest

Compound Name: Sodium fumarate-2,3-¹³C₂

CAS No.: 312623-83-9

Cat. No.: B1628572

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Executive Summary: The Dual Utility of Labeled Fumarate

Fumarate (fumaric acid) sits at a critical junction in cellular metabolism. Within the mitochondria, it is a catalytic intermediate of the Tricarboxylic Acid (TCA) cycle; in the cytosol, it acts as a signaling molecule involved in the hypoxic response.

For the researcher, stable isotope-labeled fumarate offers two distinct, high-value applications that rely on opposing principles of membrane permeability:

- **Metabolic Flux Analysis (MFA):** Using downstream labeling (via ¹³C-Glutamine) or permeable esters to quantify mitochondrial respiration and Fumarate Hydratase (FH) activity.
- **Necrosis Imaging (Hyperpolarized MRI):** Exploiting the impermeability of fumarate to healthy cell membranes to detect cell death with high specificity.

This guide details the protocols, tracer selection, and mechanistic logic for deploying stable isotope-labeled fumarate in both mass spectrometry (MS) and magnetic resonance imaging

(MRI) workflows.

Tracer Selection & Physics of the Label

Choosing the correct isotopologue is not merely about mass shift; it is about the fate of the carbon atom and the physics of detection.

Table 1: Tracer Selection Matrix

Isotope Label	Primary Application	Detection Method	Key Technical Advantage
[1,4-13C2]Fumarate	Necrosis Imaging	Hyperpolarized 13C-MRI	Carboxyl carbons have long relaxation times (>60s), preserving polarization for in vivo imaging.
[U-13C4]Fumarate	In vitro Enzymology	LC-MS / GC-MS	Provides maximal mass shift (M+4); ideal for isolated mitochondria or lysate assays where permeability is not a barrier.
[2,3-13C2]Fumarate	Mechanistic Probing	NMR / MS	Used to distinguish carbon scrambling across the symmetric fumarate molecule during complex multi-turn TCA cycling.
[U-13C5]Glutamine	Intact Cell TCA Flux	LC-MS	indirect Labeling: Since fumarate is poorly permeable to healthy cells, labeled glutamine is the preferred precursor to load the fumarate pool in vivo.

Application A: Hyperpolarized 13C-MRI for Necrosis Detection

The Mechanistic Logic

In healthy tissue, fumarate is hydrophilic and charged, preventing it from crossing the plasma membrane. It cannot access the cytosolic or mitochondrial enzyme Fumarase (Fumarate Hydratase).

However, during necrosis, the plasma membrane ruptures. Exogenous fumarate rushes into the cell and is instantly hydrated to Malate.

- Apoptosis: Membrane remains intact (Fumarate excluded).
- Necrosis: Membrane compromised (Fumarate Malate).

This conversion is the "switch" that allows researchers to distinguish necrosis from inflammation or apoptosis non-invasively.

Protocol: Hyperpolarized [1,4-¹³C₂]Fumarate Imaging[1][2]

Prerequisites: DNP Polarizer (e.g., SPINlab), ¹³C-MRI coil.

- Sample Preparation:
 - Mix [1,4-¹³C₂]fumaric acid with a trityl radical (polarizing agent) and a glass-forming agent (DMA/DMSO).
 - Expert Insight: Use the acid form, not the salt, for higher glassing efficiency during freezing.
- Polarization:
 - Insert sample into DNP polarizer at ~1.4 K and 3.35 T (or 5 T).
 - Irradiate with microwaves (approx. 94 GHz) for 60–90 minutes until solid-state polarization saturates.

- Dissolution:
 - Rapidly dissolve the frozen sample with superheated buffer (Tris/EDTA, pH 7.8) to neutralize the acid and yield a physiological solution (approx. 80 mM fumarate).
 - QC Step: Check pH immediately. It must be 7.2–7.6. Acidic injection causes pain; basic injection degrades the signal.
- Injection & Imaging:
 - Inject intravenously (IV) into the subject (mouse/rat tail vein) within 10–15 seconds of dissolution.
 - Sequence: Use a slice-selective ^{13}C -CSI (Chemical Shift Imaging) or EPSI sequence.
 - Target: Acquire spectra every 2–3 seconds. Look for the emergence of the [1,4- $^{13}\text{C}_2$]Malate peak (approx. 183 ppm) distinct from the Fumarate peak (175 ppm).

Application B: Mitochondrial Flux Analysis (MS-Based)

The Permeability Challenge

Direct addition of ^{13}C -fumarate to healthy cell culture media often yields poor uptake. To analyze mitochondrial function in intact cells, you must use Dimethyl Fumarate (DMF) (which is rapidly hydrolyzed intracellularly) or an upstream tracer like [U- ^{13}C]Glutamine.

Protocol: LC-MS Analysis of TCA Cycle Intermediates

Objective: Measure the Mass Isotopomer Distribution (MID) of fumarate and malate to assess Fumarase activity and TCA cycling.

- Cell Culture & Tracing:
 - Seed cells (e.g., 500,000 cells/well).
 - Wash with PBS and switch to glucose-free/glutamine-free DMEM.

- Add [U-13C5]Glutamine (2–4 mM).
- Incubate for steady-state (4–6 hours) or kinetic timepoints (15, 30, 60 min).
- Metabolite Extraction (The "Cold" Trap):
 - Critical Step: Metabolism must stop instantly. Place plates on dry ice or liquid nitrogen immediately.
 - Add 80:20 Methanol:Water (pre-chilled to -80°C). Scrape cells.[\[1\]](#)
 - Vortex and centrifuge at 4°C (15,000 x g) for 10 min.
- LC-MS Analysis:
 - Column: HILIC (Hydrophilic Interaction Liquid Chromatography) is required for polar organic acids.
 - Mode: Negative Ion Mode (ESI-).
 - Transitions: Monitor the M+0, M+1, ... M+4 isotopologues for fumarate (m/z 115 fragments).
- Data Interpretation (MID Analysis):
 - Calculate the fractional abundance of each isotopologue.
 - M+4 Fumarate: Indicates direct oxidative TCA flow from Glutamine

Glutamate

-KG

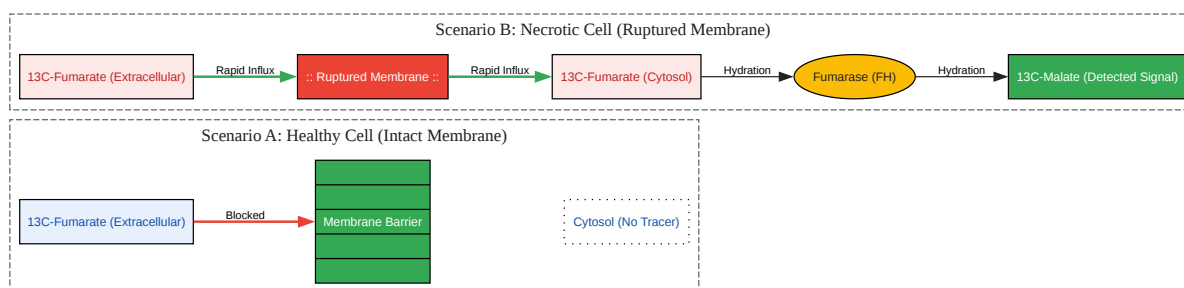
Succinate

Fumarate.

 - M+3 Fumarate: Indicates reductive carboxylation (reverse TCA) or pyruvate cycling.

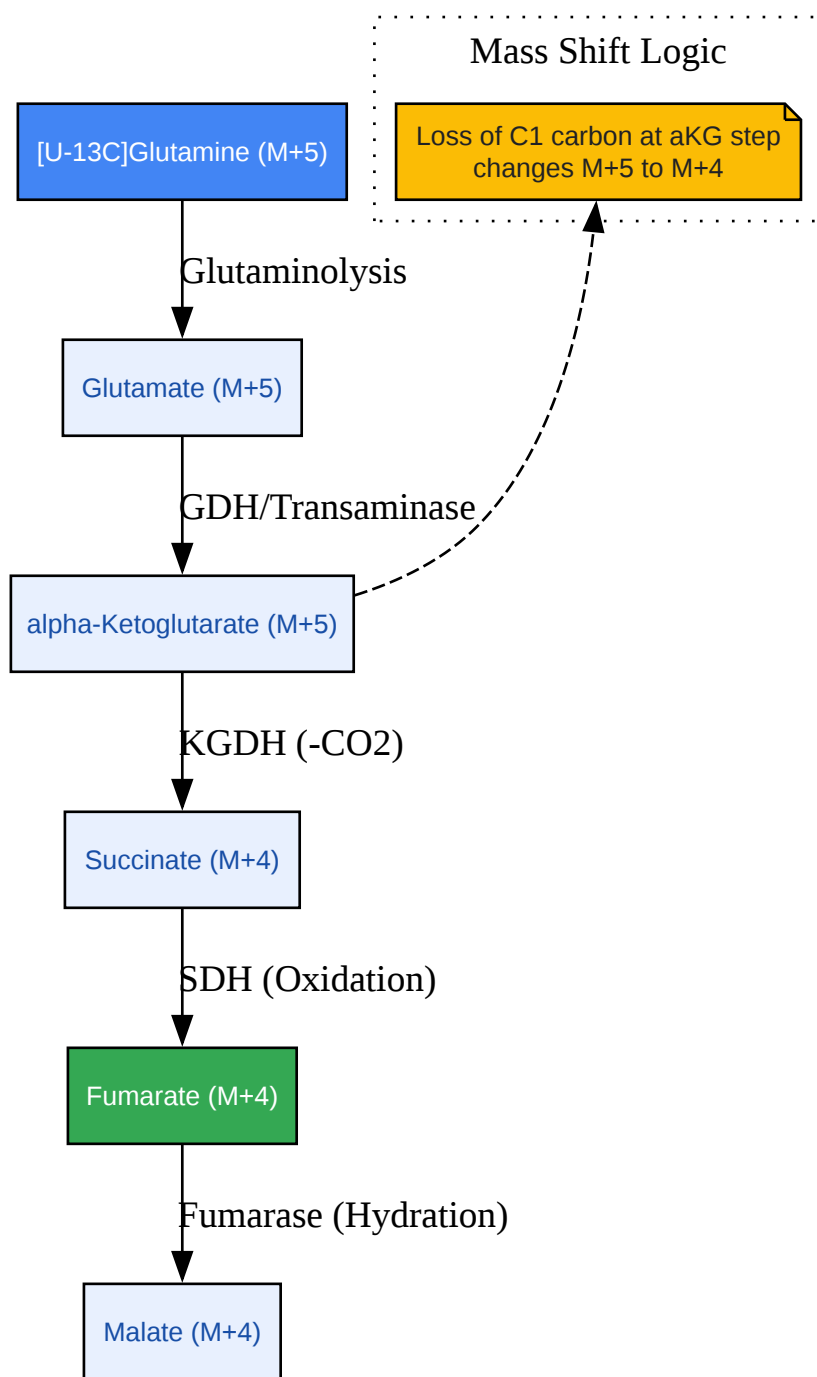
Visualizing the Pathways

The following diagrams illustrate the logic flow for both the Necrosis "Switch" and the TCA Flux logic.



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Figure 1: The Necrosis Switch. Hyperpolarized fumarate only converts to malate when membrane integrity is lost.



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Figure 2:TCA Flux Tracing. Following [U-13C]Glutamine carbons to Fumarate (M+4) via oxidative TCA cycling.

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